

Application Notes and Protocols for Apoptosis Assays Using KHKI-01215

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Compound of Interest

Compound Name: KHKI-01215

Cat. No.: B15543212

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Introduction

KHKI-01215 is a potent inhibitor of NUA family kinase 2 (NUAK2), a protein kinase implicated in cancer cell survival and proliferation.[1] Studies have demonstrated that **KHKI-01215** effectively suppresses the proliferation of cancer cells, such as the SW480 colorectal cancer cell line, and induces programmed cell death, or apoptosis.[1][2] The mechanism of action of **KHKI-01215** involves the inhibition of the YAP signaling pathway.[2] These findings suggest that **KHKI-01215** holds promise as a potential therapeutic agent for cancer treatment.

These application notes provide detailed protocols for assessing the apoptotic effects of **KHKI-01215** on cancer cells. The following assays are described:

- Annexin V/Propidium Iodide (PI) Staining: To detect early and late-stage apoptosis by identifying the externalization of phosphatidylserine and loss of membrane integrity.
- Caspase-3/7 Activity Assay: To measure the activity of key executioner caspases involved in the apoptotic cascade.

- TUNEL (Terminal deoxynucleotidyl transferase dUTP Nick End Labeling) Assay: To detect DNA fragmentation, a hallmark of late-stage apoptosis.

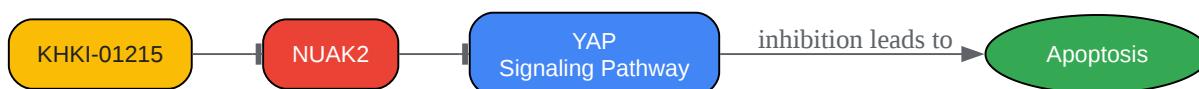
Data Presentation

The following table summarizes the reported in vitro activity of **KHKI-01215**.

Parameter	Cell Line	Value	Reference
NUAK2 IC ₅₀	-	0.052 ± 0.011 μM	[1]
Cell Proliferation IC ₅₀	SW480	3.16 ± 0.30 μM	[1]

Signaling Pathway

KHKI-01215 induces apoptosis by inhibiting NUAK2, which in turn suppresses the YAP signaling pathway. The diagram below illustrates this proposed mechanism.



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Caption: Proposed signaling pathway of **KHKI-01215**-induced apoptosis.

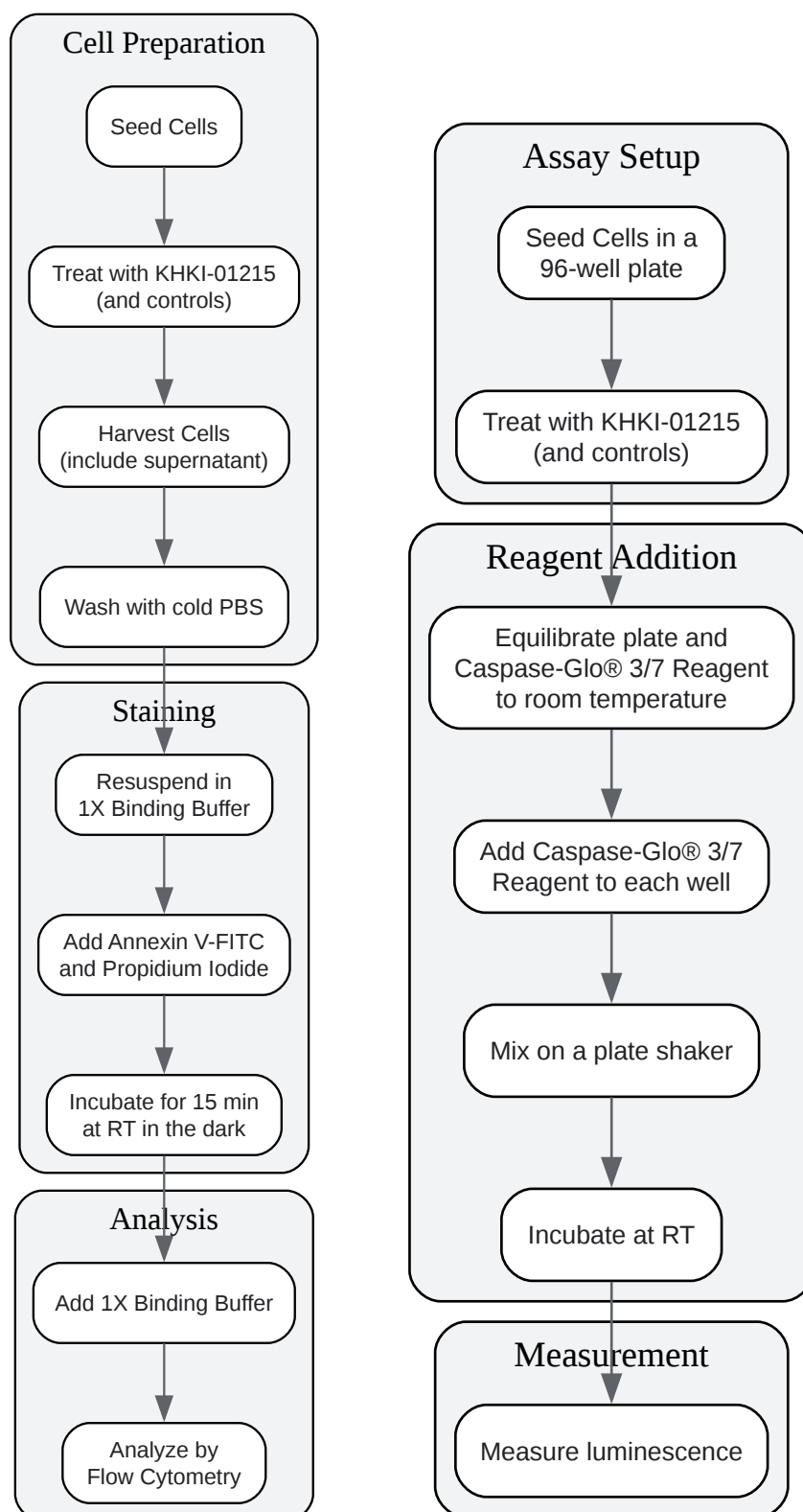
Experimental Protocols

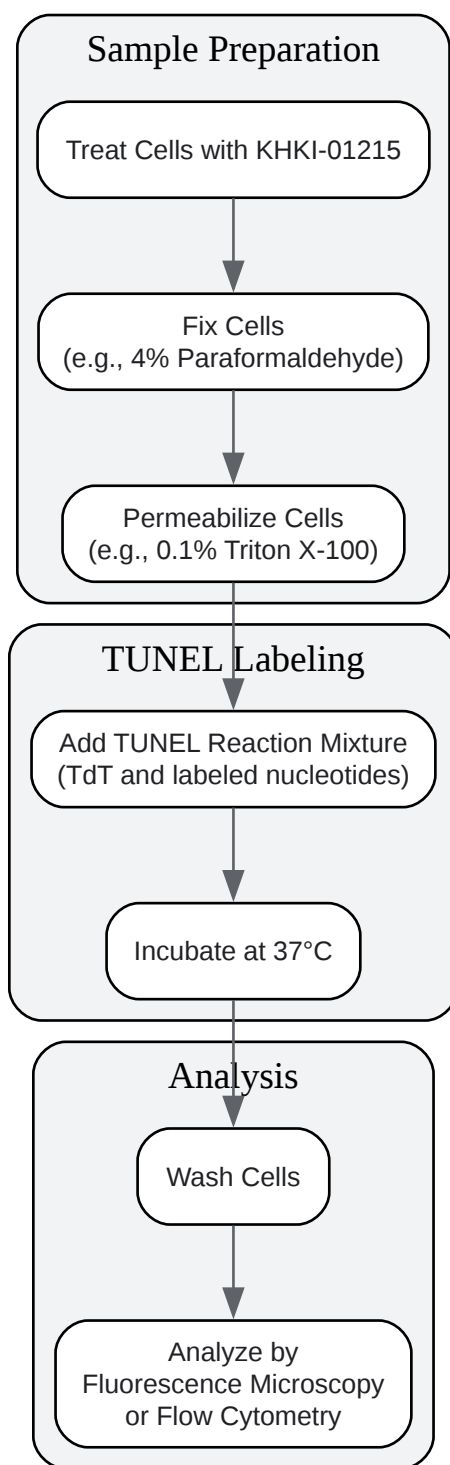
The following are detailed protocols for assessing apoptosis induced by **KHKI-01215**.

Annexin V/PI Apoptosis Assay by Flow Cytometry

This method distinguishes between viable, early apoptotic, late apoptotic, and necrotic cells.[3]

Experimental Workflow:





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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov]
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